

5-Chloro-2-methoxybenzoic acid safety and handling

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Compound of Interest

Compound Name: 5-Chloro-2-methoxybenzoic acid

Cat. No.: B192878

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An In-depth Technical Guide to **5-Chloro-2-methoxybenzoic Acid**: Safety, Handling, and Synthetic Applications

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical intermediates they work with is paramount to ensuring laboratory safety and experimental success. **5-Chloro-2-methoxybenzoic acid** is a key building block in the synthesis of various pharmaceutical and agrochemical compounds. This guide provides a comprehensive overview of its safety protocols, handling procedures, and a detailed experimental protocol for its synthesis.

Safety and Hazard Information

5-Chloro-2-methoxybenzoic acid is classified as a hazardous substance, and appropriate precautions must be taken to minimize exposure and ensure safe handling. The following tables summarize the key safety information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Classification

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word:Warning[1][2][3]

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment should be worn when handling **5-Chloro-2-methoxybenzoic acid**[1][2]:

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat or suitable protective clothing to prevent skin contact.
- Respiratory Protection: In case of inadequate ventilation or when handling large quantities, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.
- Hand Protection: Always wash hands thoroughly after handling the chemical.

First Aid Measures

In the event of exposure, immediate medical attention is crucial. The following first aid measures should be taken[1][2]:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting and Spill Response

- **Fire-Fighting Measures:** Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire involving this compound. Wear self-contained breathing apparatus (SCBA) and full protective gear.
- **Spill Response:** In case of a spill, evacuate the area and ensure adequate ventilation. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Avoid generating dust.

Storage and Disposal

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases[1].
- **Disposal:** Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal

service.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Chloro-2-methoxybenzoic acid** is provided in the table below.

Property	Value
CAS Number	3438-16-2[3]
Molecular Formula	C ₈ H ₇ ClO ₃ [3]
Molecular Weight	186.59 g/mol [3]
Appearance	White to off-white crystalline powder[4]
Melting Point	98-100 °C[3]
Synonyms	5-Chloro-o-anisic acid, 2-Carboxy-4-chloroanisole[1][3]

Experimental Protocol: Synthesis of 5-Chloro-2-methoxybenzoic Acid

The following is a general procedure for the synthesis of **5-Chloro-2-methoxybenzoic acid** from methyl 5-chloro-2-methoxybenzoate[4].

Materials:

- Methyl 5-chloro-2-methoxybenzoate
- 1 M aqueous sodium hydroxide (NaOH) solution
- Ethanol
- Ethyl acetate
- Concentrated hydrochloric acid (HCl)

- Deionized water
- Ice bath
- Standard laboratory glassware
- Magnetic stirrer
- Rotary evaporator
- Filtration apparatus
- Thin-layer chromatography (TLC) supplies

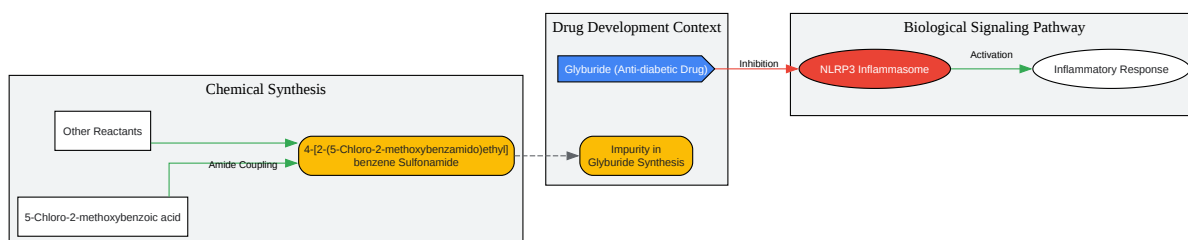
Procedure:

- In a round-bottom flask, dissolve methyl 5-chloro-2-methoxybenzoate (2.0 g, 0.01 mol) in ethanol (60 mL).
- To this solution, add a 1 M aqueous sodium hydroxide solution (60 mL, 0.06 mol).
- Stir the reaction mixture at room temperature for 4 hours.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is completely consumed.
- Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the ethanol.
- Separate the residue by extraction with ethyl acetate.
- Cool the aqueous phase in an ice bath.
- Acidify the aqueous phase to a pH of 2 by the dropwise addition of concentrated hydrochloric acid.
- Continue stirring the mixture in the ice bath for 1 hour to allow for complete precipitation of the product.

- Collect the precipitated solid by filtration.
- Wash the solid with cold deionized water.
- Dry the solid in the air to obtain **5-chloro-2-methoxybenzoic acid** as a white solid.

Biological Context and Experimental Workflow

While **5-Chloro-2-methoxybenzoic acid** is primarily used as a chemical intermediate, it is a reactant in the synthesis of 4-[2-(5-Chloro-2-methoxybenzamido)ethyl]benzene Sulfonamide[5]. This sulfonamide is an impurity that can arise during the synthesis of Glyburide (also known as Glibenclamide), a well-known anti-diabetic drug[5]. Glyburide functions by inhibiting the NLRP3 inflammasome, a multiprotein complex involved in the inflammatory response. The following diagram illustrates the workflow from the synthesis involving **5-Chloro-2-methoxybenzoic acid** to its connection with the biological target of the related drug.



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Caption: Workflow from **5-Chloro-2-methoxybenzoic acid** to a biologically relevant pathway.

This diagram illustrates that while **5-Chloro-2-methoxybenzoic acid** is not directly biologically active in this context, it plays a crucial role in the synthesis of molecules that are relevant to drug development and biological signaling pathways.

Conclusion

5-Chloro-2-methoxybenzoic acid is a valuable chemical intermediate for the synthesis of pharmaceuticals and other fine chemicals. A comprehensive understanding of its hazards, proper handling procedures, and safe laboratory practices is essential for researchers. By adhering to the safety guidelines outlined in this technical guide, scientists can minimize risks and effectively utilize this compound in their research and development endeavors.

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